

Physical and chemical properties of 2-methylphenyl isocyanate

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Compound of Interest

Compound Name: *o*-Tolyl-Isocyanated7

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An In-depth Technical Guide to 2-Methylphenyl Isocyanate

Introduction

2-Methylphenyl isocyanate, also known as *o*-tolyl isocyanate, is an aromatic organic compound featuring a methyl group and a highly reactive isocyanate group attached to a benzene ring at ortho positions. Its unique structure makes it a critical reagent and building block in a multitude of chemical syntheses. For researchers, scientists, and professionals in drug development, understanding the nuanced physical and chemical properties of this compound is paramount for its effective and safe utilization. The isocyanate functional group is a powerful electrophile, readily reacting with a wide array of nucleophiles to form stable linkages, a characteristic heavily exploited in the synthesis of pharmaceuticals, agrochemicals, and polymers like polyurethanes.^{[1][2]} This guide provides a comprehensive overview of 2-methylphenyl isocyanate, focusing on its core properties, reactivity, synthetic applications, and essential safety protocols.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of 2-methylphenyl isocyanate are summarized below. These properties are essential for handling, storage, and application in experimental designs.

Table 1: Physical Properties of 2-Methylphenyl Isocyanate

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO	[3]
Molecular Weight	133.15 g/mol	[3]
Appearance	Clear colorless to light yellow liquid	[3][4]
Boiling Point	185 °C (lit.)	[3][4]
Density	1.074 g/mL at 25 °C (lit.)	[3][4]
Refractive Index (n _{20/D})	1.535 (lit.)	[3][4]
Flash Point	198 °F (92.2 °C)	[3]
Water Solubility	Hydrolyzes in water	[3][4]
CAS Number	614-68-6	[3][4]

Chemical Reactivity and Mechanisms

The reactivity of 2-methylphenyl isocyanate is dominated by the electrophilic nature of the carbon atom in the isocyanate group (-N=C=O). This makes it highly susceptible to attack by nucleophiles.

Key Reactions:

- **Reaction with Alcohols:** When treated with an alcohol, an isocyanate forms a urethane (carbamate) linkage.[1] This reaction is fundamental to the production of polyurethanes when diisocyanates are reacted with polyols.
- **Reaction with Amines:** The reaction with primary or secondary amines yields substituted ureas.[1][5] This is a common strategy for creating complex molecules in medicinal chemistry.

- **Reaction with Water:** 2-Methylphenyl isocyanate reacts with water (hydrolyzes) to form an unstable carbamic acid intermediate, which then decomposes to produce 2-methylaniline and carbon dioxide gas.^{[1][2]} This reaction can cause a hazardous pressure buildup in sealed containers if contaminated with moisture.^[1]
- **Polymerization:** Acids and bases can initiate polymerization reactions.^{[1][2]} Aliphatic diisocyanates can also self-react to form trimers.^[1]

Incompatibilities: 2-Methylphenyl isocyanate is incompatible with a wide range of substances, including strong acids, strong bases, alcohols, amines, aldehydes, alkali metals, ketones, mercaptans, phenols, peroxides, and strong oxidizing agents.^{[1][2]} These reactions are often exothermic and can release toxic gases.^{[1][2]}

2-Methylphenyl
Isocyanate

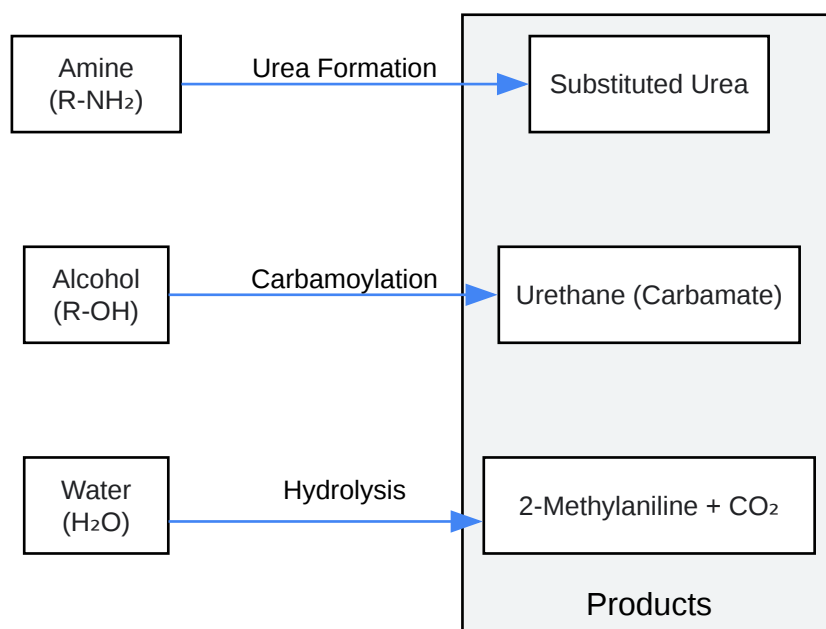


Figure 1: General Reactivity of 2-Methylphenyl Isocyanate

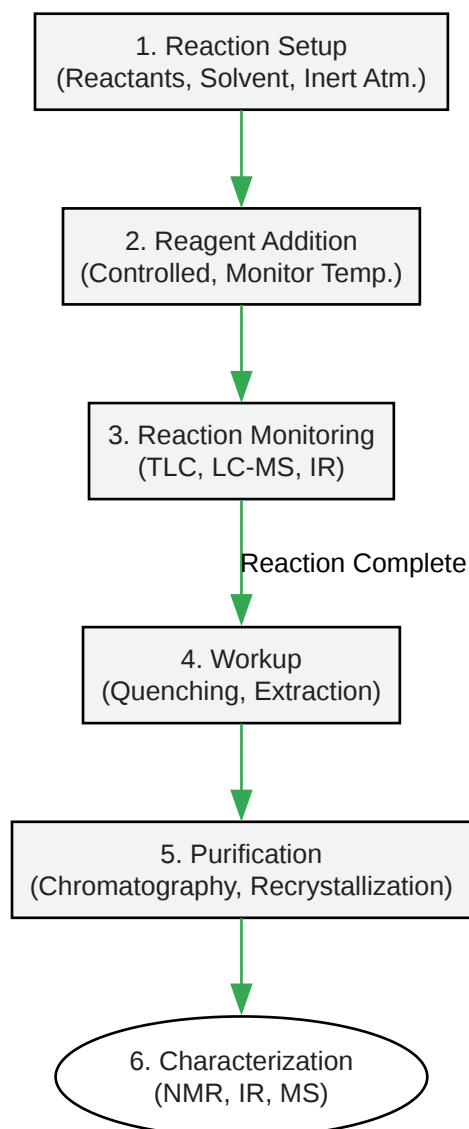


Figure 2: Workflow for Synthesis & Analysis

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